

BMS-191095 stability in aqueous solutions over time.

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Compound of Interest

Compound Name: BMS-191095

Cat. No.: B1139385

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BMS-191095 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and handling of **BMS-191095** in aqueous solutions for experimental use.

Frequently Asked Questions (FAQs)

Q1: How should I store **BMS-191095**?

A1: Proper storage is crucial to maintain the integrity of **BMS-191095**. Recommendations for the solid powder and dissolved stock solutions are summarized below.

Table 1: Recommended Storage Conditions for **BMS-191095**

Form	Storage Temperature	Shelf Life	Source(s)
Powder	-20°C	3 years	[1]
4°C	2 years	[1]	
In Solvent (e.g., DMSO)	-80°C	2 years	[1]
-20°C	1 year	[1]	

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes before storage.^[1]

Q2: How do I prepare an aqueous working solution of **BMS-191095**?

A2: **BMS-191095** is sparingly soluble in aqueous buffers. The recommended method is to first dissolve the compound in an organic solvent, such as dimethyl sulfoxide (DMSO), to create a concentrated stock solution. This stock solution can then be serially diluted with the aqueous buffer of your choice to the final desired concentration. For in vivo studies, a suspension can be prepared using co-solvents like PEG300 and Tween-80.

Q3: How stable is **BMS-191095** in aqueous solutions?

A3: There is limited publicly available data on the long-term stability of **BMS-191095** in aqueous solutions. As a general best practice for compounds with limited stability information, it is strongly recommended to prepare aqueous solutions fresh for each experiment and use them immediately. For a similar compound, Branebrutinib (BMS-986195), the manufacturer advises against storing the aqueous solution for more than one day. This suggests that prolonged storage in aqueous media may lead to degradation.

Q4: Can I store aqueous solutions of **BMS-191095**?

A4: Based on general laboratory practice for similar compounds, storing aqueous solutions of **BMS-191095** is not recommended. If storage is absolutely necessary, it should be for a very short duration, at low temperatures (2-8°C), and protected from light. However, for the most reliable and reproducible experimental results, always use freshly prepared aqueous solutions.

Q5: What is the mechanism of action for **BMS-191095**?

A5: **BMS-191095** is a selective activator of mitochondrial ATP-sensitive potassium (mitoKATP) channels. By opening these channels, it plays a role in cellular protective mechanisms, particularly in the context of ischemia. It has been shown to have cardioprotective effects without the significant vasodilator or proarrhythmic side effects associated with non-selective K(ATP) channel openers.

Troubleshooting Guide

Issue 1: Inconsistent or weaker-than-expected results in my experiments.

- Possible Cause: Degradation of **BMS-191095** in an aqueous solution.
- Troubleshooting Steps:
 - Prepare Fresh Solutions: Always prepare the aqueous working solution of **BMS-191095** immediately before use. Do not use solutions that have been stored for extended periods.
 - Check Stock Solution Integrity: Ensure your DMSO stock solution has been stored correctly at -20°C or -80°C and has not exceeded its recommended shelf life. Avoid multiple freeze-thaw cycles by using aliquots.
 - Verify Final Concentration: Double-check your dilution calculations to ensure the final concentration in your assay is correct.
 - pH of Buffer: While specific data is unavailable for **BMS-191095**, the stability of many compounds is pH-dependent. Ensure the pH of your aqueous buffer is consistent across experiments.

Issue 2: Precipitation observed after diluting DMSO stock into an aqueous buffer.

- Possible Cause: The solubility limit of **BMS-191095** in the aqueous buffer has been exceeded.
- Troubleshooting Steps:
 - Decrease Final Concentration: Try working with a lower final concentration of **BMS-191095** in your aqueous solution.
 - Increase DMSO Percentage: A slightly higher percentage of DMSO in the final solution may help maintain solubility. However, ensure the final DMSO concentration is compatible with your experimental system and include a vehicle control with the same DMSO concentration.
 - Vortex During Dilution: When adding the DMSO stock to the aqueous buffer, vortex the buffer to ensure rapid mixing and minimize localized high concentrations that can lead to

precipitation.

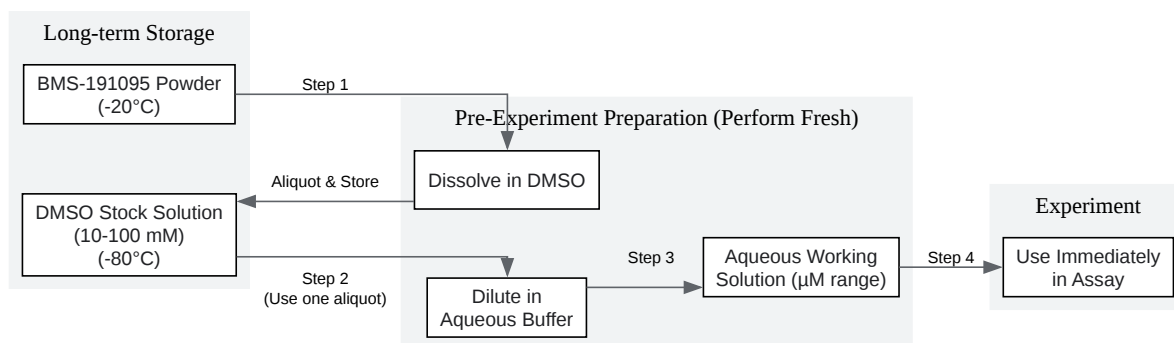
Experimental Protocols

Protocol 1: Preparation of Aqueous Working Solution

This protocol describes the preparation of a fresh aqueous working solution from a DMSO stock for in vitro experiments.

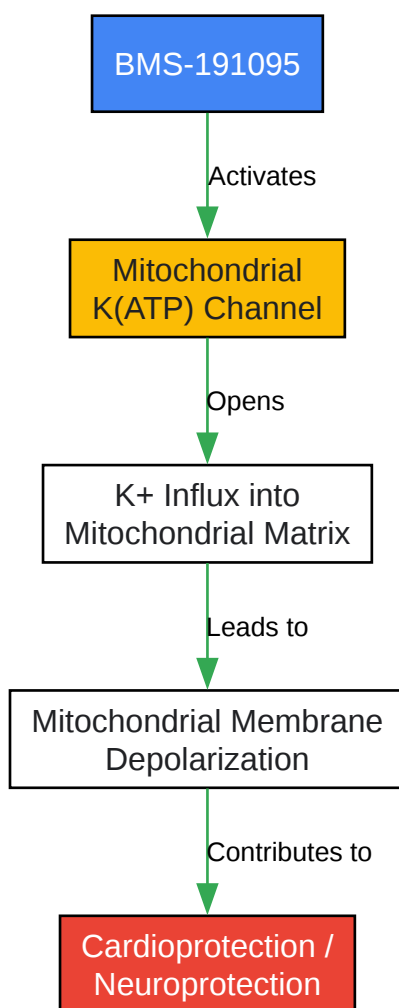
- Prepare DMSO Stock Solution:
 - Start with solid **BMS-191095** powder.
 - Dissolve it in high-purity, anhydrous DMSO to a high concentration (e.g., 10 mM or 100 mg/mL). Gentle warming or ultrasonic agitation may be needed to ensure it is fully dissolved.
 - Aliquot the stock solution into single-use vials and store at -20°C or -80°C.
- Prepare Aqueous Working Solution:
 - Thaw a single aliquot of the DMSO stock solution at room temperature.
 - Determine the final volume and concentration of the aqueous solution needed for your experiment.
 - Perform serial dilutions. Vigorously vortex the aqueous buffer while adding the DMSO stock solution to prevent precipitation.
 - Use the freshly prepared aqueous solution immediately.

Visualizations



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Caption: Recommended workflow for preparing **BMS-191095** solutions.



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Caption: Signaling pathway of **BMS-191095** as a mitoKATP channel opener.

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References

- 1. medchemexpress.com [medchemexpress.com]
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